

Z-Pro-Prolinal: A Comprehensive Technical Guide on its Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Z-Pro-Pro
Cat. No.: B15600001

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Z-Pro-Prolinal, also known as N-Benzylloxycarbonyl-L-prolyl-L-prolinal, is a potent and selective synthetic dipeptide aldehyde inhibitor of prolyl oligopeptidase (POP).^[1] Its ability to act as a transition-state analog, forming a reversible covalent bond with the active site of POP, makes it an invaluable tool in neuroscience research and a potential therapeutic agent for neurodegenerative and psychiatric disorders.^{[1][2]} This technical guide provides an in-depth overview of the chemical properties, structure, and biological significance of **Z-Pro-Prolinal**, including detailed experimental protocols and data presented for clarity and comparison.

Chemical Properties and Structure

Z-Pro-Prolinal is a synthetic compound characterized by a benzyloxycarbonyl protecting group attached to a dipeptide core consisting of two proline residues, with the C-terminal proline modified to a prolinal (an aldehyde). This structural arrangement is critical for its inhibitory activity.

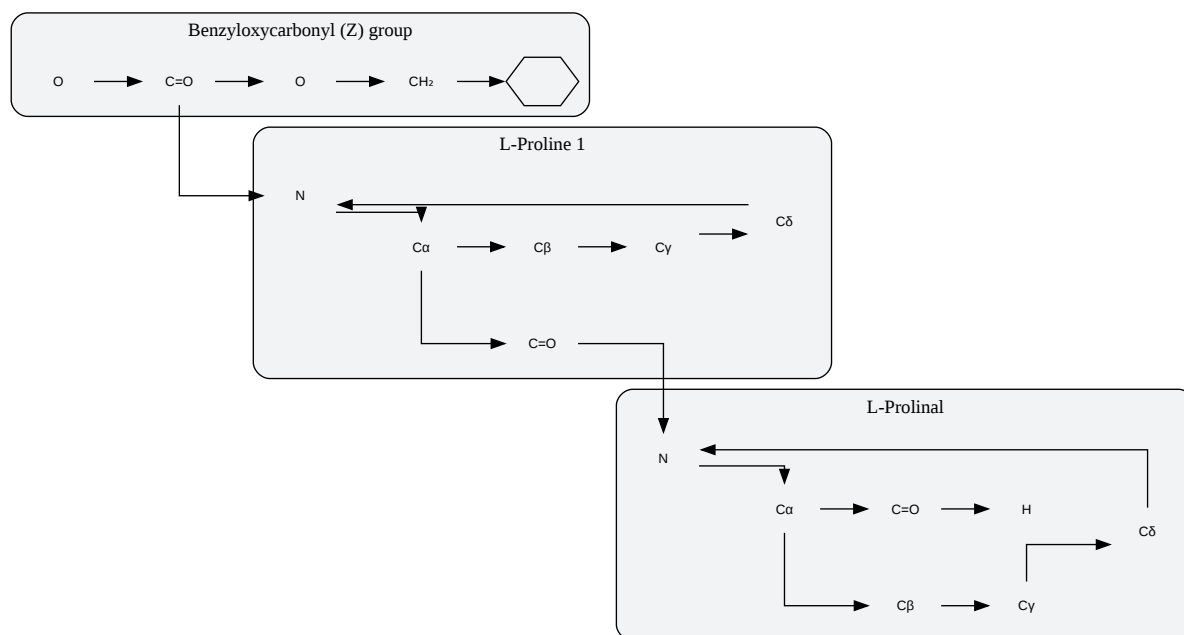
Physicochemical Properties

A summary of the key physicochemical properties of **Z-Pro-Prolinal** is presented in Table 1.

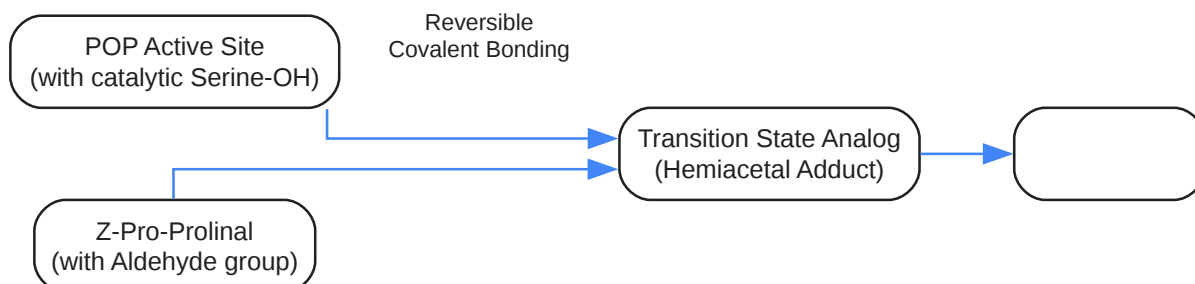
Property	Value	References
Molecular Formula	C ₁₈ H ₂₂ N ₂ O ₄	[1]
Molecular Weight	330.38 g/mol	[1]
CAS Number	88795-32-8	
Appearance	White to tan powder	[1]
Solubility	Soluble in DMSO (≥10 mg/mL)	[1]
Storage Conditions	-20°C, desiccated	[1]
Purity	≥97% (HPLC)	[1]

Structural Elucidation

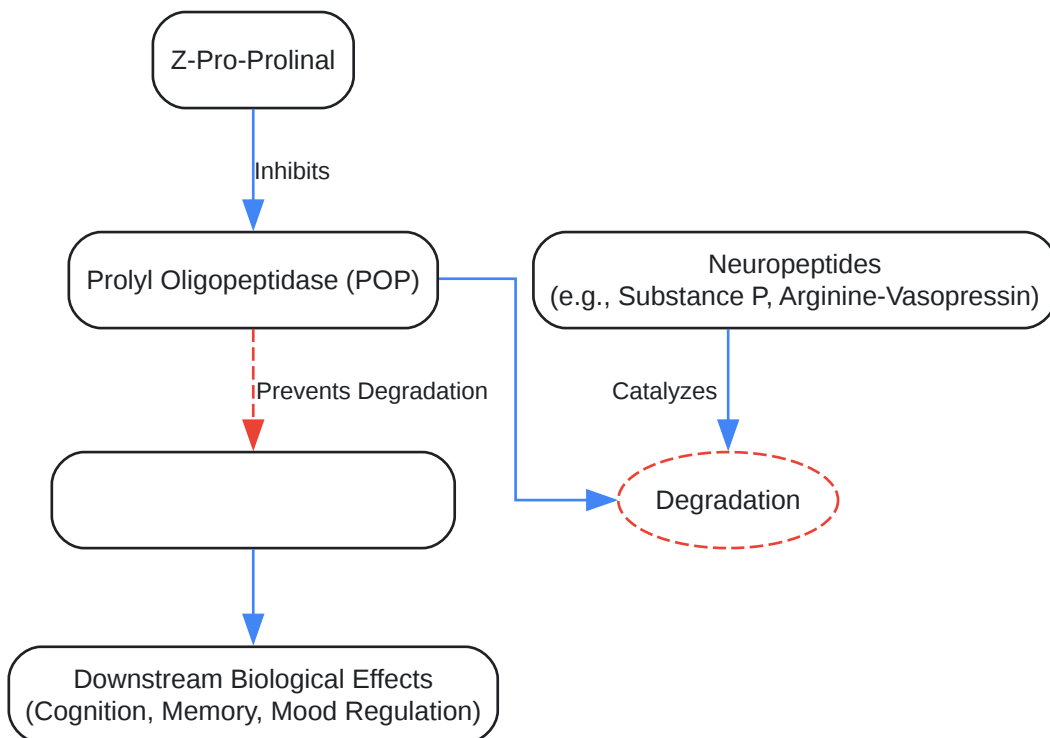
The chemical structure of **Z-Pro-Prolinal**, including its stereochemistry, is well-defined. The SMILES string for the compound is N2C(=O)N3C(=O)C(=O)OCc1ccccc1C2=O. The key structural features include the N-terminal benzyloxycarbonyl (Z) group, the two L-proline rings, and the C-terminal aldehyde functional group. This aldehyde is crucial for the compound's mechanism of action.



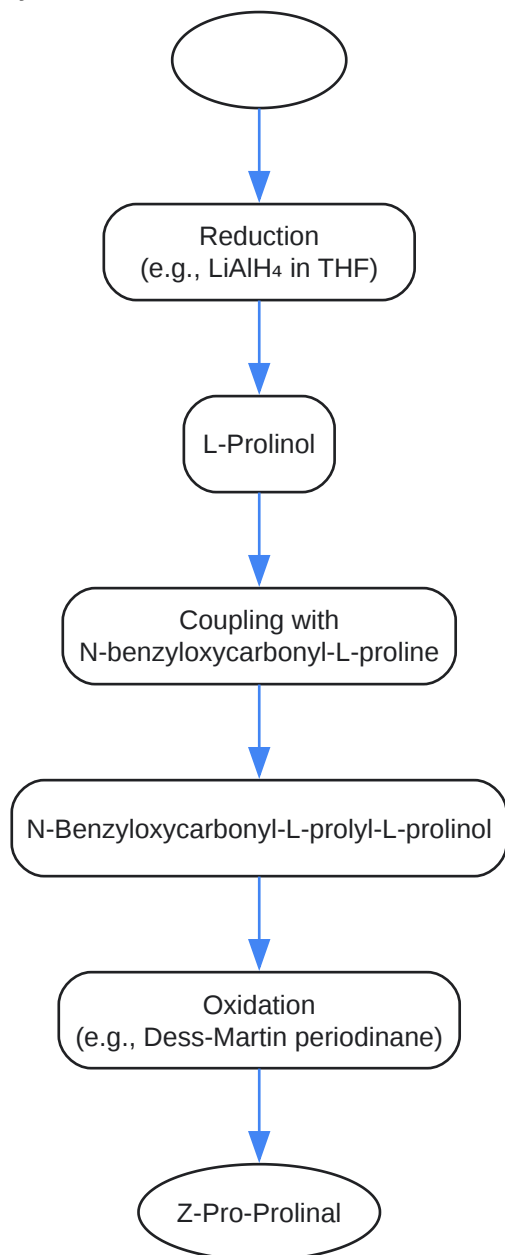
Mechanism of Z-Pro-Prolinal Inhibition of POP



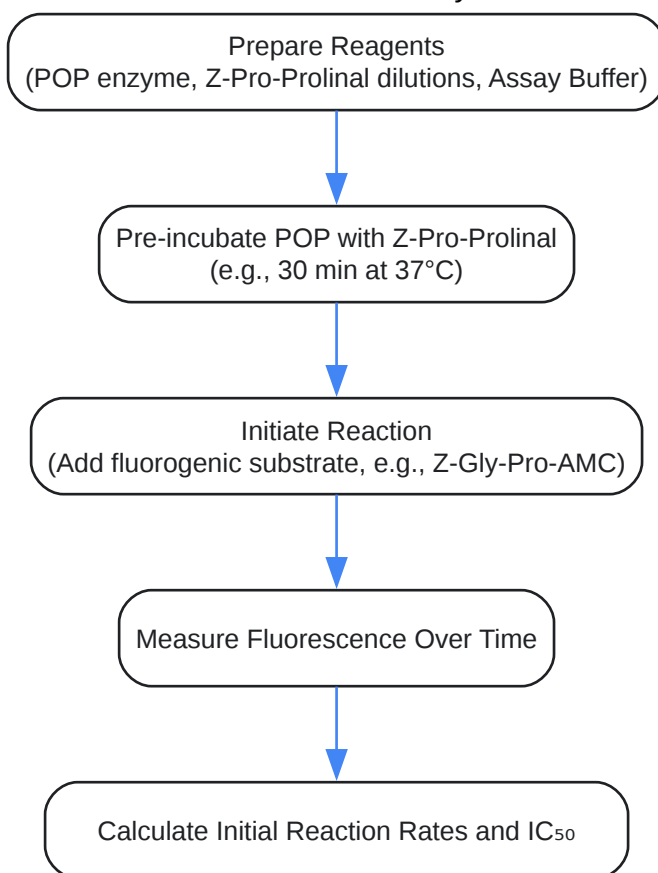
Downstream Effects of POP Inhibition



Synthetic Workflow for Z-Pro-Prolinal



In Vitro POP Inhibition Assay Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [Z-Pro-Prolinal: A Comprehensive Technical Guide on its Chemical Properties and Structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15600001/docs#z-pro-prolinal-a-comprehensive-technical-guide-on-its-chemical-properties-and-structure\]](https://www.benchchem.com/product/b15600001/docs#z-pro-prolinal-a-comprehensive-technical-guide-on-its-chemical-properties-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

